

4-Bromo-5-methylpicolinonitrile chemical structure and synthesis

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **4-Bromo-5-methylpicolinonitrile**

Cat. No.: **B1508317**

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An In-depth Technical Guide to **4-Bromo-5-methylpicolinonitrile**: Structure, Synthesis, and Applications

Introduction

4-Bromo-5-methylpicolinonitrile is a substituted pyridine derivative that serves as a valuable and versatile building block in modern organic synthesis. Its strategic combination of a pyridine ring, a nitrile group, and a reactive bromine atom makes it a key intermediate in the development of complex molecular architectures, particularly within the pharmaceutical and agrochemical industries. The pyridine scaffold is a common motif in biologically active compounds, while the nitrile and bromo functionalities offer orthogonal chemical handles for a variety of transformations.

This technical guide provides an in-depth exploration of **4-Bromo-5-methylpicolinonitrile**, intended for researchers, chemists, and professionals in drug development. We will cover its chemical structure and properties, delve into a detailed, field-proven synthetic methodology grounded in established chemical principles, and discuss its applications as a precursor for advanced chemical entities.

Chemical Structure and Properties

The structure of **4-Bromo-5-methylpicolinonitrile** is characterized by a pyridine ring substituted at the 2-position with a nitrile group ($-C\equiv N$), at the 4-position with a bromine atom ($-Br$), and at the 5-position with a methyl group ($-CH_3$). The chemical formula is C_8H_7BrN .

Br), and at the 5-position with a methyl group (-CH₃). This specific arrangement of functional groups dictates its chemical reactivity and utility.

The electron-withdrawing nature of the nitrile group and the pyridine nitrogen atom influences the reactivity of the ring, while the bromine atom at the 4-position is a prime site for metal-catalyzed cross-coupling reactions.

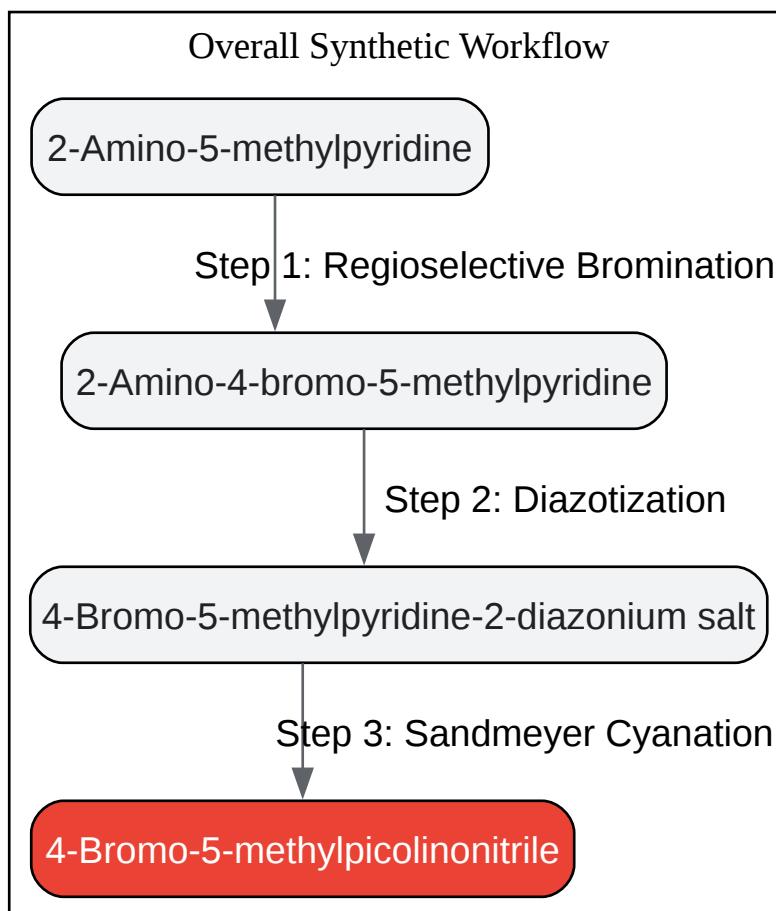
Table 1: Physicochemical Properties of **4-Bromo-5-methylpicolinonitrile**

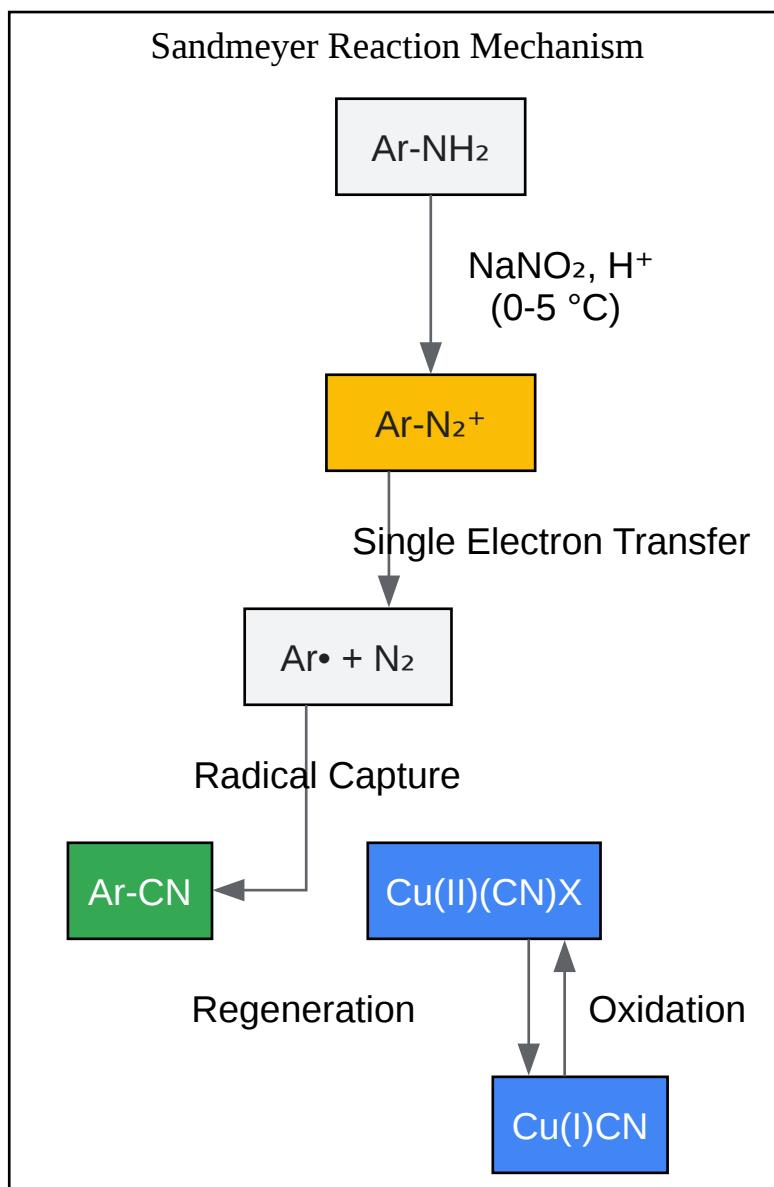
Property	Value	Source(s)
CAS Number	1353856-72-0	[1] [2]
Molecular Formula	C ₇ H ₅ BrN ₂	[1]
Molecular Weight	197.03 g/mol	[1] [2]
IUPAC Name	4-bromo-5-methylpyridine-2-carbonitrile	N/A
Physical Form	Solid	
Purity (Typical)	≥97%	[3]
Storage Conditions	Inert atmosphere, 2-8°C	

Synthetic Methodology: A Multi-Step Approach

The synthesis of **4-Bromo-5-methylpicolinonitrile** is a multi-step process that requires careful control of regioselectivity and reaction conditions. A robust and logical pathway proceeds from a commercially available starting material, 2-Amino-5-methylpyridine, and culminates in a Sandmeyer reaction—a cornerstone transformation in aromatic chemistry.[\[4\]](#)[\[5\]](#)

The overall synthetic workflow can be visualized as follows:





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- To cite this document: BenchChem. [4-Bromo-5-methylpicolinonitrile chemical structure and synthesis]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1508317#4-bromo-5-methylpicolinonitrile-chemical-structure-and-synthesis]

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